

# 3-Bromo-4-ethoxy-5-fluoroaniline chemical structure and properties

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## Compound of Interest

Compound Name: 3-Bromo-4-ethoxy-5-fluoroaniline

Cat. No.: B059741

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## In-Depth Technical Guide: 3-Bromo-4-ethoxy-5-fluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential applications of **3-Bromo-4-ethoxy-5-fluoroaniline**. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also presents a plausible synthesis protocol based on closely related analogues and discusses its potential utility in drug discovery based on the known reactivity of similar chemical entities.

## Chemical Structure and Properties

**3-Bromo-4-ethoxy-5-fluoroaniline** is a halogenated aromatic amine with the chemical formula  $C_8H_9BrFNO$ .<sup>[1]</sup> Its structure is characterized by an aniline core substituted with a bromine atom, an ethoxy group, and a fluorine atom at positions 3, 4, and 5, respectively.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference
IUPAC Name	3-Bromo-4-ethoxy-5-fluoroaniline	N/A
CAS Number	1280786-90-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrFNO	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	234.07 g/mol	<a href="#">[1]</a>
Appearance	Solid (form not specified)	<a href="#">[1]</a>
SMILES String	CCOC1=C(C=C(C=C1Br)N)F	<a href="#">[1]</a>
InChI Key	BKPHRBXTKLFFHS-UHFFFAOYSA-N	<a href="#">[1]</a>

Note: Detailed physical properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature.

## Synthesis Methodology

While a specific, validated synthesis protocol for **3-Bromo-4-ethoxy-5-fluoroaniline** is not documented in readily available scientific literature, a plausible route can be devised based on the synthesis of structurally similar compounds, such as 4-(benzyloxy)-3-bromo-5-fluoroaniline. [\[5\]](#) The proposed method involves the electrophilic bromination of the precursor 4-ethoxy-3-fluoroaniline.

## Proposed Experimental Protocol: Synthesis of 3-Bromo-4-ethoxy-5-fluoroaniline

Materials:

- 4-ethoxy-3-fluoroaniline
- N-Bromosuccinimide (NBS)
- Anhydrous Acetonitrile (CH<sub>3</sub>CN)

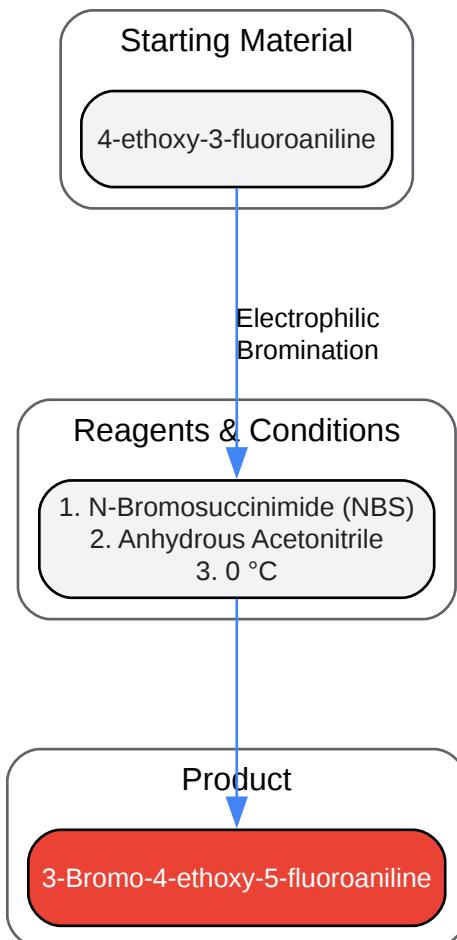
- Saturated aqueous solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ )
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography elution

Procedure:

- Reaction Setup: In a round-bottom flask maintained under an inert nitrogen atmosphere, dissolve 4-ethoxy-3-fluoroaniline (1.0 equivalent) in anhydrous acetonitrile.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Reagent Addition: Add N-bromosuccinimide (NBS) (1.05 equivalents) portion-wise to the cooled solution. Maintain the temperature below 5 °C during the addition.
- Reaction Monitoring: Stir the reaction mixture at 0 °C. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate. Extract the aqueous layer with ethyl acetate.
- Purification: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Concentrate the solution under reduced pressure to obtain the crude product. Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield **3-Bromo-4-ethoxy-5-fluoroaniline**.

Diagram 1: Proposed Synthesis of **3-Bromo-4-ethoxy-5-fluoroaniline**

## Proposed Synthesis Pathway

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Caption: Proposed synthesis of **3-Bromo-4-ethoxy-5-fluoroaniline**.

## Potential Applications in Drug Discovery

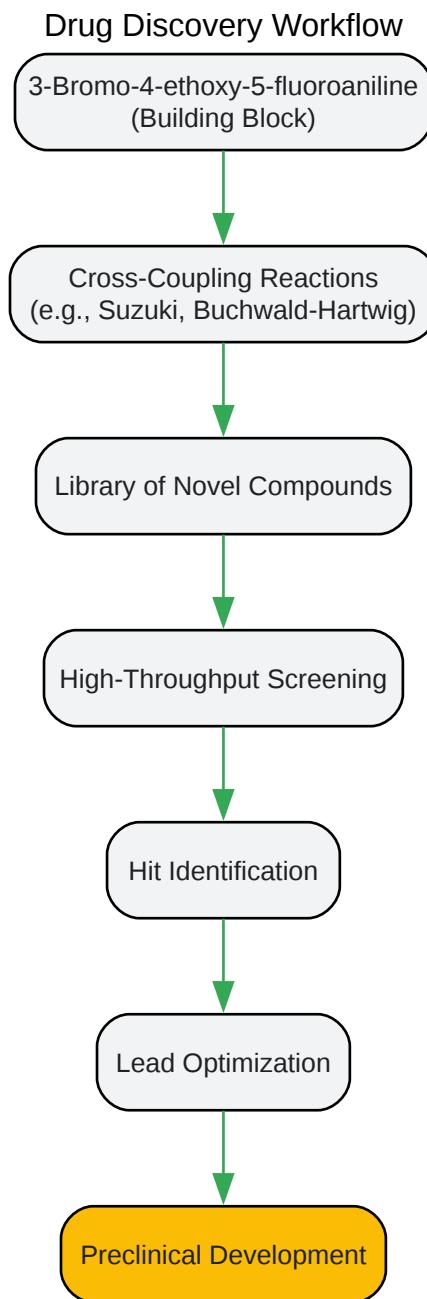
Halogenated anilines are valuable building blocks in medicinal chemistry due to their utility in various cross-coupling reactions, which are fundamental for the construction of complex molecular scaffolds found in many pharmaceutical agents.

## Role as a Synthetic Intermediate

The presence of a bromine atom in **3-Bromo-4-ethoxy-5-fluoroaniline** makes it an ideal substrate for palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, and Buchwald-Hartwig reactions.<sup>[6]</sup> These reactions allow for the formation of carbon-carbon and

carbon-heteroatom bonds, enabling the synthesis of diverse libraries of compounds for biological screening. The fluorine and ethoxy substituents can influence the electronic properties and metabolic stability of the resulting molecules.

Diagram 2: Drug Discovery Workflow



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Caption: Role in a typical drug discovery workflow.

## Spectroscopic Data

Specific spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, MS) for **3-Bromo-4-ethoxy-5-fluoroaniline** are not available in the public domain. For researchers who synthesize this compound, it is imperative to perform a full spectroscopic characterization to confirm its identity and purity.

## Safety and Handling

Table 2: GHS Hazard Information

Hazard Class	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	GHS06 (Skull and crossbones)	Danger	H301: Toxic if swallowed

Data sourced from Sigma-Aldrich.[\[1\]](#)

Precautionary Statements:

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P330: Rinse mouth.

It is crucial to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

## Conclusion

**3-Bromo-4-ethoxy-5-fluoroaniline** is a substituted aniline with potential as a versatile building block in organic synthesis, particularly for the development of new pharmaceutical candidates. While specific experimental data for this compound is scarce, its synthesis is feasible through established methods for analogous structures. Its utility in cross-coupling reactions makes it a valuable intermediate for creating diverse molecular libraries for drug discovery programs. Researchers working with this compound should proceed with caution, adhering to appropriate safety protocols, and should perform thorough characterization to validate its structure and purity.

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## References

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